

Personal protective equipment for handling 2-Bromo-4-fluoropyridine

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Compound of Interest

Compound Name: 2-Bromo-4-fluoropyridine

Cat. No.: B1291336

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Essential Safety and Handling Guide for 2-Bromo-4-fluoropyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-4-fluoropyridine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-fluoropyridine is a combustible liquid that is harmful if swallowed and can cause serious eye and skin irritation.^{[1][2][3]} Appropriate PPE is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

| Protection Type | Specification | Rationale |
|--------------------------|--|---|
| Eye Protection | Tight-sealing safety goggles or a face shield.[4][5] | To protect against splashes and vapors that can cause serious eye damage.[1][3] |
| Hand Protection | <p>Wear appropriate protective gloves.[4][6] The specific glove material and thickness should be selected based on the task and potential for exposure.</p> <p>Consult the glove manufacturer for breakthrough times and degradation data.</p> | To prevent skin contact, as the substance can cause skin irritation.[3][4] |
| Skin and Body Protection | <p>A lab coat or chemical-resistant apron and closed-toe shoes are required.[4] For larger quantities or where splashing is likely, a chemical-resistant suit may be necessary.[5]</p> | To protect the skin from accidental contact and contamination of personal clothing. |
| Respiratory Protection | <p>Use in a well-ventilated area or under a chemical fume hood.</p> <p>[4][7][8] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) should be used.[4][9]</p> | To prevent inhalation of vapors, which may cause respiratory irritation.[3][4] |

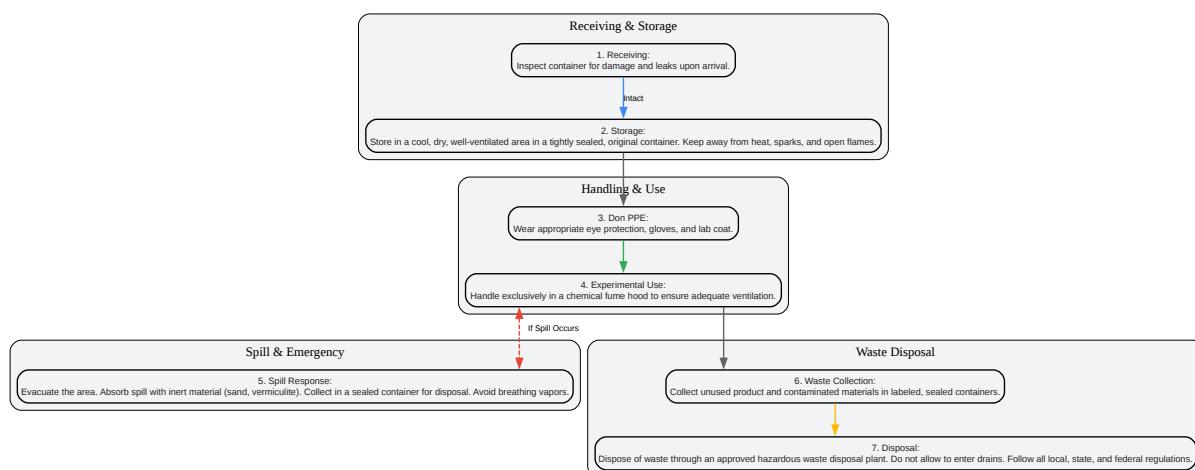
Quantitative Data Summary

| Property | Value | Reference |
|-------------------|---------------------------------|---------------------|
| CAS Number | 357927-50-5 | [1] |
| Molecular Formula | C5H3BrFN | [1] |
| Molecular Weight | 175.99 g/mol | [1] |
| Appearance | Liquid | [1] |
| Density | 1.699 g/mL at 25 °C | [1] |
| Flash Point | 76.7 °C (170.1 °F) - closed cup | [1] |
| Refractive Index | n _{20/D} 1.537 | [1] |

Operational Plan: From Receipt to Disposal

A systematic approach to handling **2-Bromo-4-fluoropyridine** is critical for safety. The following workflow outlines the key steps.

Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **2-Bromo-4-fluoropyridine**.

Experimental Protocols

General Handling Protocol

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available. An eyewash station and safety shower must be accessible.[4][9]
- Aliquoting and Use: Conduct all work, including opening containers, transferring, and weighing, within a certified chemical fume hood to minimize inhalation exposure.[8]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[4][6] Decontaminate all surfaces and equipment.
- Clothing: Contaminated clothing should be removed immediately and washed before reuse. [4][6]

Spill Response Protocol

- Immediate Actions: In case of a spill, evacuate personnel from the immediate area and move upwind.[7]
- Control and Containment: If safe to do so, stop the leak.[7] Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[7]
- Cleanup: Collect the absorbed material and any recoverable product into a suitable, labeled container for waste disposal.[7]
- Ventilation: Ensure the area is well-ventilated before re-entry.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

Disposal Plan

Proper disposal of **2-Bromo-4-fluoropyridine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **2-Bromo-4-fluoropyridine** must be disposed of as hazardous waste.[4] It should be collected in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility is confirmed.

- Contaminated Materials: All materials that have come into contact with **2-Bromo-4-fluoropyridine**, including gloves, absorbent materials from spills, and disposable labware, must be treated as hazardous waste and disposed of accordingly.[7]
- Containers: Empty containers should be triple-rinsed (if appropriate for the container type) with a suitable solvent, and the rinsate collected as hazardous waste. Dispose of the container as recommended by the manufacturer or your institution's waste management guidelines.[7]
- Professional Disposal: All waste must be disposed of through a licensed and approved hazardous waste disposal company, in accordance with local, state, and federal regulations. [4][9] Never pour **2-Bromo-4-fluoropyridine** down the drain.[7]

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